

Comprehensive Spectroscopic Characterization of -Phenylcarbamoylmandelic Acid

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Compound of Interest

Compound Name: *Phenyl[(phenylcarbamoyl)oxy]acetic acid*

CAS No.: 92554-04-6

Cat. No.: B14170120

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| MW: 271.27 g/mol

Executive Summary & Analytical Strategy

The structural integrity of

-phenylcarbamoylmandelic acid hinges on the stability of the carbamate linkage formed between the

-hydroxyl group of mandelic acid and phenyl isocyanate.

Key Analytical Challenges:

- Carbonyl Resolution: Differentiating the carbamate carbonyl () from the carboxylic acid carbonyl ().
- Proton Exchange: The acidic proton (

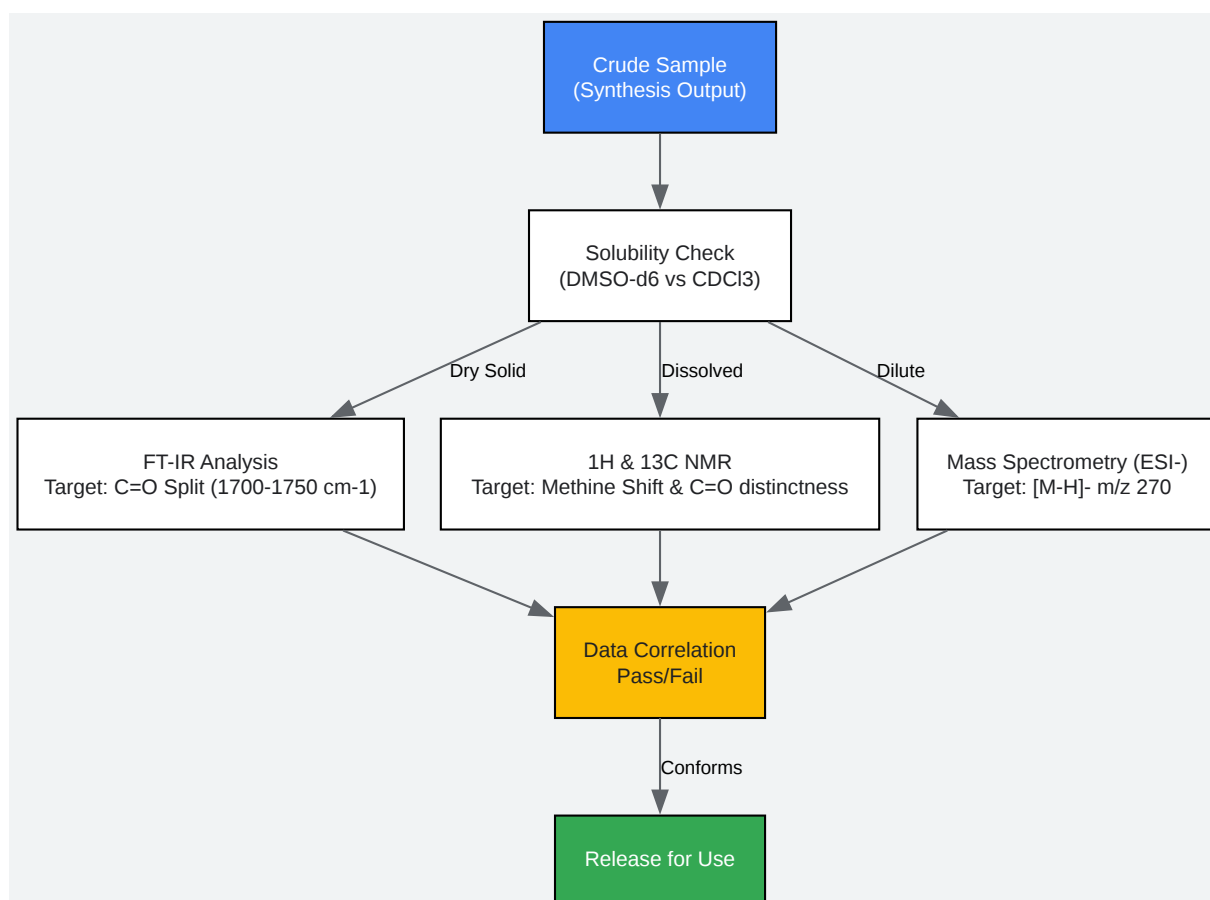
) and the amide proton (

) are labile; their visibility in NMR is solvent-dependent.[1]

- Chiral Center: The methine proton (-CH) is the diagnostic handle for racemization checks.

Analytical Workflow

The following logic gate ensures rigorous structural confirmation before release for downstream applications.



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Figure 1: Analytical decision matrix for validating carbamate derivatives of

-hydroxy acids.

Infrared Spectroscopy (FT-IR)[2][3]

Objective: Confirm the formation of the carbamate linkage and the retention of the carboxylic acid.

The IR spectrum of this molecule is complex due to hydrogen bonding. The diagnostic feature is the "Carbonyl Region" ($1650\text{--}1760\text{ cm}^{-1}$), where two distinct bands (or a split broad band) must appear.

Experimental Protocol:

- Method: ATR (Attenuated Total Reflectance) on Diamond crystal.
- Resolution: 4 cm^{-1} .
- Scans: 32.

Spectral Assignments[3][4][5][6][7][8][9]

Frequency (cm ⁻¹)	Functional Group	Vibrational Mode	Diagnostic Insight
3250 – 3400	Amide N-H	Stretch	Sharp peak indicates non-H-bonded; broad indicates dimerization.
2500 – 3000	Carboxylic O-H	Stretch (Broad)	The "fermi resonance" shape typical of carboxylic acid dimers.
1740 – 1755	Carbamate C=O	Stretch	Shifts to higher frequency due to electron-withdrawing oxygen.
1705 – 1725	Acid C=O	Stretch	Lower frequency due to conjugation with the phenyl ring and H-bonding.
1590, 1490	Aromatic C=C	Ring Stretch	Confirms presence of both phenyl rings.
1180 – 1220	C-O-C	Asym. Stretch	Characteristic of the ester-like side of the carbamate.

Technical Note: If the sample is wet or impure, the two carbonyl peaks often merge into a single broad band at 1720 cm⁻¹. A distinct shoulder or split is a marker of high crystallinity and purity.

Nuclear Magnetic Resonance (NMR)[1][10]

Objective: Quantitative assessment of structure and purity. Solvent Selection:DMSO-

is the mandatory solvent.

often leads to peak broadening of the amide proton and poor solubility of the free acid form.

H NMR (400 MHz, DMSO-)

The

-methine proton is the structural anchor. In free mandelic acid, this proton appears ~5.0 ppm. Upon carbamoylation, the deshielding effect of the carbamate oxygen shifts this peak downfield significantly.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
12.5 – 13.0	Broad Singlet	1H	-COOH	Exchangeable acid proton. Disappears with shake.
9.8 – 10.2	Singlet	1H	-NH-	Amide proton. Downfield due to anisotropy of the carbonyl.
7.20 – 7.60	Multiplet	10H	Ar-H	Overlapping signals from both phenyl rings.
5.85 – 5.95	Singlet	1H	-CH-	Critical Diagnostic. Significant downfield shift vs mandelic acid (~5.0 ppm).

C NMR (100 MHz, DMSO-)

Differentiation of the carbonyls is clearer in Carbon NMR.

- Carboxylic Acid ():
): ~171.0 ppm.

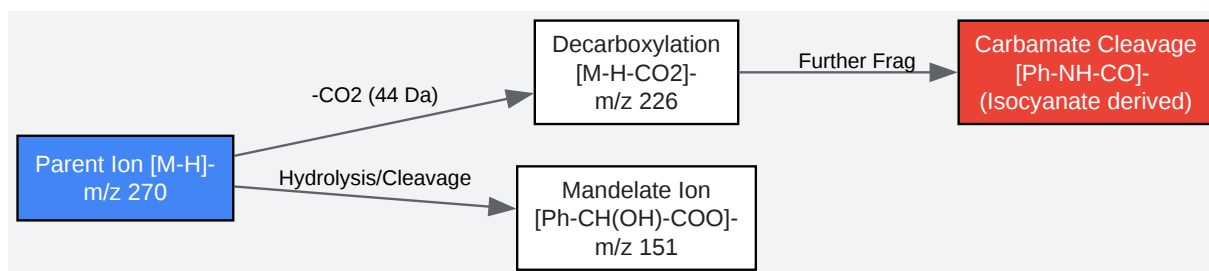
- Carbamate Carbonyl ():
): ~153.5 ppm.
- Methine Carbon ():
): ~74.5 ppm.
- Aromatic Carbons: 118.0 – 140.0 ppm (Complex region).

Mass Spectrometry (MS) & Fragmentation[11]

Objective: Confirm molecular weight and fragmentation pattern. Mode: ESI (Electrospray Ionization), Negative Mode (

) is preferred for carboxylic acids.

Fragmentation Pathway: The molecule is fragile. The primary fragmentation pathway involves the cleavage of the carbamate ester bond or decarboxylation.



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Figure 2: Proposed ESI(-) fragmentation pathway for O-phenylcarbamoylmandelic acid.

Interpretation:

- Base Peak: Often the deprotonated molecular ion ()
270).
- Diagnostic Loss: Loss of 119 Da (Phenyl isocyanate) yields the mandelate ion (

151), confirming the carbamate attachment is labile under high collision energy.

Experimental Protocol: Sample Preparation for NMR

To ensure reproducibility and prevent "invisible" protons due to exchange, follow this strict protocol.

- Drying: Dry the sample in a vacuum desiccator over
for 4 hours. Traces of water will broaden the NH and OH peaks.
- Solvent: Use ampouled DMSO-
(99.9% D) to minimize water content.
- Concentration: Weigh 10-15 mg of sample into a clean vial.
- Dissolution: Add 0.6 mL DMSO-
. Vortex until fully dissolved. Do not heat above 40°C as this may induce carbamate degradation.
- Acquisition:
 - Set relaxation delay (
) to at least 5 seconds to allow full relaxation of the quaternary carbonyl carbons.
 - Acquire 16 scans for
H and 1024 scans for
C.

References

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